

An In-depth Technical Guide to Chromic Acid: Chemical Formula and Structure

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Compound of Interest

Compound Name: *Chromic acid*

Cat. No.: *B076003*

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This technical guide provides a comprehensive overview of the chemical formula, structure, and properties of **chromic acid** and its related compounds. The information is presented to support advanced research and development activities.

Chemical Formula and Nomenclature

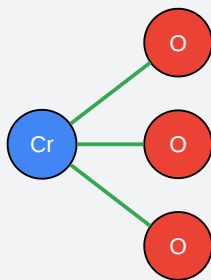
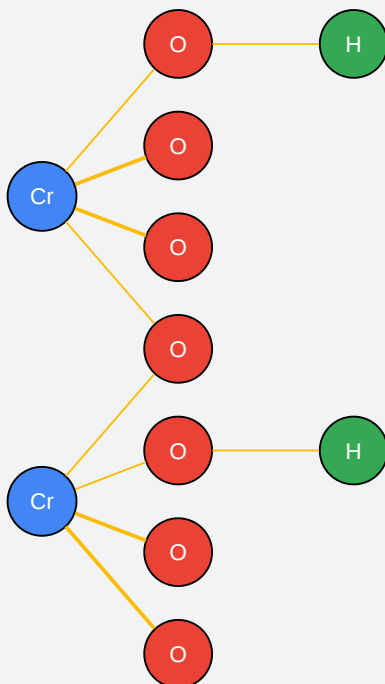
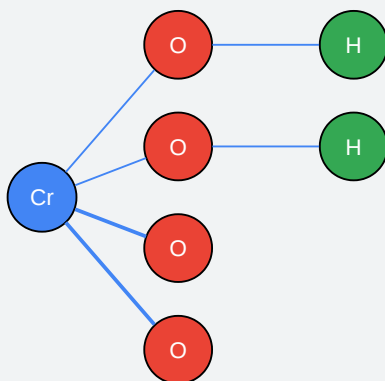
The term "**chromic acid**" can refer to several chemical species, which exist in equilibrium or are precursors to the acid itself. The primary species of interest are molecular **chromic acid**, **dichromic acid**, and its anhydride, chromium trioxide.

- **Molecular Chromic Acid:** The chemical formula for molecular **chromic acid** is H_2CrO_4 . [1][2][3][4] Its IUPAC name is dihydroxidodioxidochromium. [2] It is also known as tetraoxo**chromic acid** or chromic(VI) acid. [1][4] In this compound, chromium exists in the +6 oxidation state. [2][3]
- **Dichromic Acid:** This acid is formed from the condensation of two molecules of **chromic acid** and has the chemical formula $\text{H}_2\text{Cr}_2\text{O}_7$. [2][4][5] It is the fully protonated form of the dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$). [4]
- **Chromium Trioxide:** With the formula CrO_3 , this compound is the anhydride of **chromic acid**. [2][3][6] It is a dark red, crystalline solid that reacts with water to form **chromic acid**. [2][6]

Chemical Structure

The molecular geometry of **chromic acid** is central to its reactivity. The chromium atom is bonded to four oxygen atoms. Two of these are double-bonded, and two are single-bonded to hydroxyl groups.^{[1][7]}

The structures of molecular **chromic acid**, **dichromic acid**, and chromium trioxide are depicted below using the DOT language for Graphviz.

Chromium Trioxide (CrO_3)Dichromic Acid ($\text{H}_2\text{Cr}_2\text{O}_7$)Molecular Chromic Acid (H_2CrO_4)

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Caption: Molecular structures of key chromium(VI) compounds.

Quantitative Data Summary

The physical and chemical properties of **chromic acid** and its related compounds are summarized in the table below for easy comparison.

Property	Molecular Chromic Acid (H ₂ CrO ₄)	Dichromic Acid (H ₂ Cr ₂ O ₇)	Chromium Trioxide (CrO ₃)
Molar Mass (g/mol)	118.01[3][4]	218.00[2][5][8]	99.99[6]
Appearance	-	-	Dark purplish-red solid[2][6]
Density (g/cm ³)	1.201[2][3][4]	-	2.7[6]
Melting Point (°C)	197[2][3][4]	-	197[6]
Boiling Point (°C)	250 (decomposes)[2][3][4]	-	Decomposes > 197[6]
Solubility in water	169 g/100 mL[2]	-	169 g/100 g at 25 °C[9]

Experimental Protocols

Preparation of Chromic Acid Cleaning Solution

Chromic acid solutions are potent oxidizing agents and have been traditionally used for cleaning laboratory glassware.[3][10] Caution: **Chromic acid** and other hexavalent chromium compounds are highly toxic and carcinogenic.[4] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn, and the procedure should be performed in a well-ventilated fume hood.[3]

Materials:

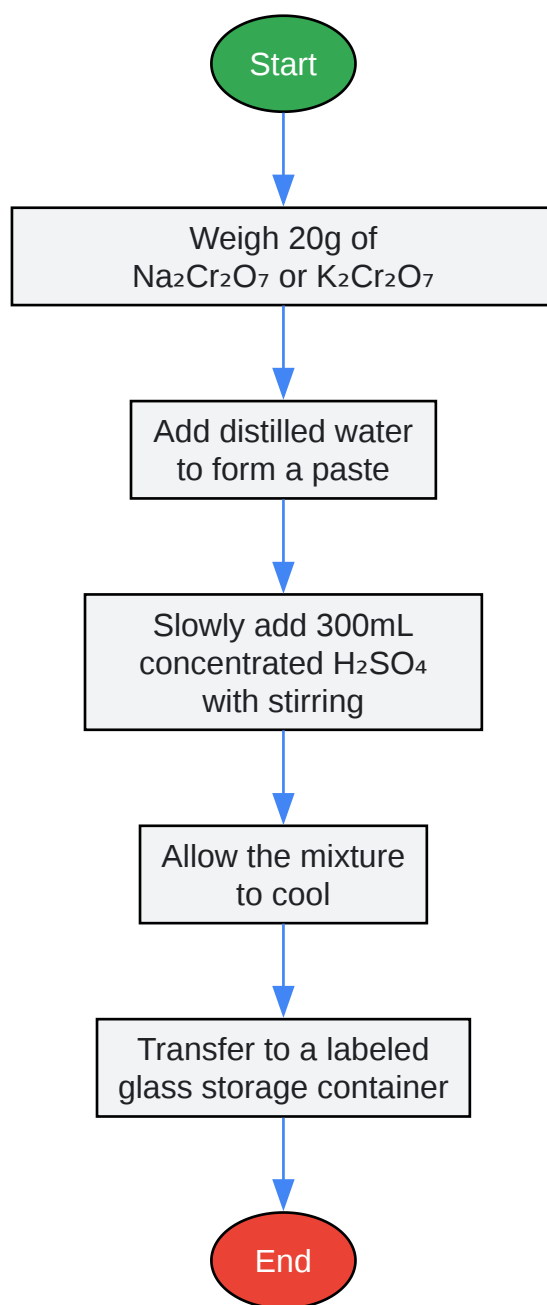
- Sodium dichromate (Na₂Cr₂O₇) or Potassium dichromate (K₂Cr₂O₇)
- Concentrated sulfuric acid (H₂SO₄)
- Distilled water

- Glass beaker or flask
- Glass stirring rod

Procedure:

- In a clean beaker or flask, carefully weigh out 20 grams of sodium dichromate or potassium dichromate.[\[3\]](#)[\[10\]](#)
- Slowly add a small amount of distilled water and stir with a glass rod to form a paste.[\[3\]](#)[\[10\]](#)
- While continuously stirring, slowly and carefully add 300 mL of concentrated sulfuric acid to the paste.[\[3\]](#)[\[11\]](#) The reaction is exothermic, and the mixture will become hot.[\[12\]](#)
- Once the mixture has cooled, it can be transferred to a labeled glass storage container with a stopper.[\[3\]](#)[\[10\]](#) The solution is ready for use and will have a dark red color. A green color indicates that the oxidizing power has been diminished.

The following diagram illustrates the workflow for preparing a **chromic acid** cleaning solution.



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Caption: Workflow for **chromic acid** solution preparation.

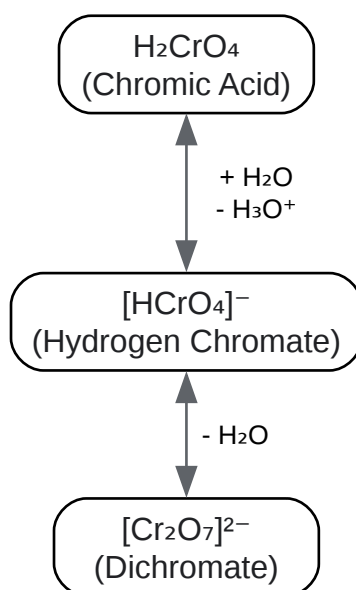
Chemical Reactions and Equilibria

In aqueous solutions, **chromic acid** exists in equilibrium with the hydrogen chromate ion ($[\text{HCrO}_4]^-$) and the chromate ion (CrO_4^{2-}). The hydrogen chromate ion can further condense to form the dichromate ion ($[\text{Cr}_2\text{O}_7]^{2-}$).^[2]

The key equilibrium reaction is: $\text{H}_2\text{CrO}_4 \rightleftharpoons [\text{HCrO}_4]^- + \text{H}^+$ [2][3]

And the condensation to dichromate: $2 [\text{HCrO}_4]^- \rightleftharpoons [\text{Cr}_2\text{O}_7]^{2-} + \text{H}_2\text{O}$ [2]

The following diagram illustrates the relationship between these species in solution.



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Caption: Equilibria of chromate species in aqueous solution.

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